

Physical properties of 5-bromoquinoxaline (melting point, solubility)

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Compound of Interest

Compound Name: 5-Bromoquinoxaline

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Technical Guide: Physicochemical Properties of 5-Bromoquinoxaline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **5-bromoquinoxaline**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its melting point and solubility, outlines experimental protocols for their determination, and presents a relevant biological pathway to provide context for its potential applications.

Core Physical Properties

The physical characteristics of **5-bromoquinoxaline** are fundamental to its handling, formulation, and application in research and development.

Data Presentation

The quantitative physical property data for **5-bromoquinoxaline** is summarized in the table below.

Property	Value	Reference(s)
Melting Point	63-68 °C	N/A
66-67 °C	N/A	
Solubility		
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
N,N-Dimethylformamide (DMF)	Soluble	[1]
Acetic Acid	Soluble	[1]

Note: Quantitative solubility data in common solvents is not readily available in the reviewed literature. The table reflects qualitative solubility information.

Experimental Protocols

The following sections describe standardized methodologies for the determination of the physical properties of **5-bromoquinoxaline**.

Melting Point Determination

The melting point of **5-bromoquinoxaline** can be determined using the capillary method with a calibrated melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Fisher-Johns or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of finely powdered **5-bromoquinoxaline** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range represents the melting point of the sample.

Solubility Determination

The solubility of **5-bromoquinoxaline** in various solvents can be determined using the isothermal shake-flask method, a reliable technique for establishing equilibrium solubility.

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer or HPLC)

Procedure:

- **Sample Preparation:** An excess amount of **5-bromoquinoxaline** is added to a series of vials, each containing a known volume of a specific solvent (e.g., water, ethanol, DMSO,

etc.).

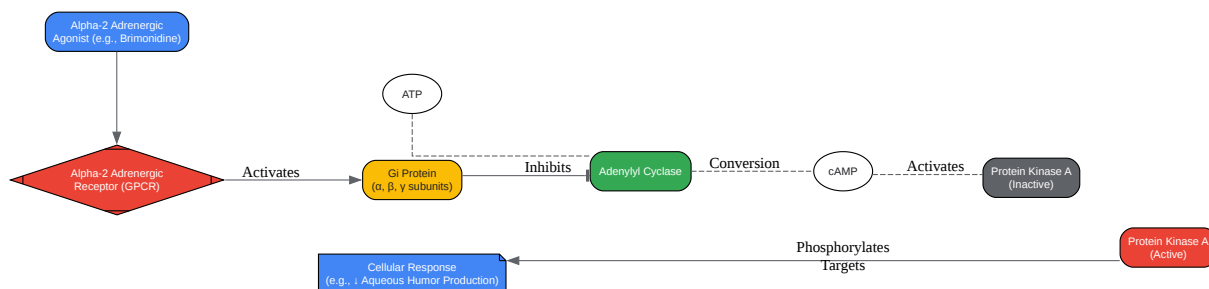
- **Equilibration:** The vials are sealed and placed in a constant temperature shaker bath. They are agitated for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached between the undissolved solid and the solution.
- **Phase Separation:** After equilibration, the samples are allowed to stand to allow the excess solid to settle. The samples are then centrifuged to ensure a clear supernatant.
- **Sample Analysis:** A known aliquot of the clear supernatant is carefully removed, diluted appropriately, and the concentration of **5-bromoquinoxaline** is determined using a validated analytical method.
- **Calculation:** The solubility is calculated from the measured concentration and is typically expressed in units such as mg/mL or g/100 mL.

Signaling Pathway and Biological Context

Quinoxaline derivatives are recognized for their diverse biological activities, including their role as kinase inhibitors. **5-Bromoquinoxaline** is a precursor to 5-bromo-6-aminoquinoxaline, a key intermediate in the synthesis of Brimonidine. Brimonidine is a highly selective alpha-2 adrenergic receptor agonist used in the treatment of glaucoma. The alpha-2 adrenergic signaling pathway is therefore a relevant biological context for understanding the potential applications of **5-bromoquinoxaline** derivatives.

Alpha-2 Adrenergic Receptor Signaling Pathway

The following diagram illustrates the general mechanism of the alpha-2 adrenergic receptor signaling pathway.



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Caption: Alpha-2 Adrenergic Receptor Signaling Pathway.

This guide serves as a foundational resource for professionals working with **5-bromoquinoxaline**. The provided data and protocols are intended to support further research and development efforts in the fields of medicinal chemistry and materials science.

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References

- 1. 5-Bromoquinoxaline | 76982-23-5 | Benchchem [benchchem.com]
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